

Rosmarinic Acid Content in Plants

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Compound Focus: Rosmarinic Acid

CAS No.: 20283-92-5

Cat. No.: S541832

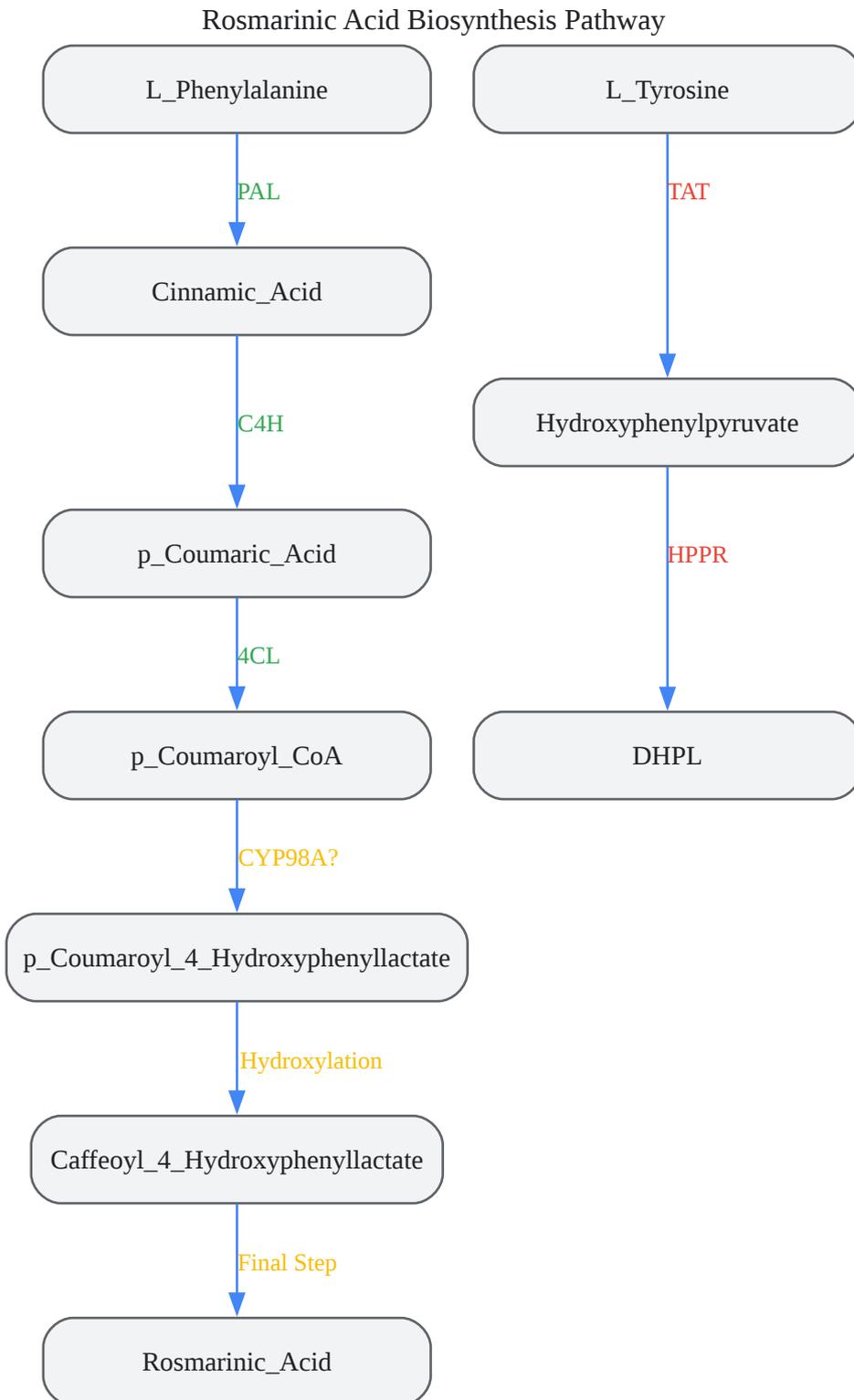
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Plant Source	Scientific Name	Family	Rosmarinic Acid Content	Reference
Spearmint	<i>Mentha spicata</i>	Lamiaceae	58.5 mg/g dry weight (max reported) [1]	
Peppermint	<i>Mentha piperita</i>	Lamiaceae	Up to 38.6 mg/g dry weight [1]; 1734.28 mg/100g fresh weight [2]	
Lemon Balm	<i>Melissa officinalis</i>	Lamiaceae	Up to 6% of dry leaf weight (60 mg/g) [3]	
Common Sage	<i>Salvia officinalis</i>	Lamiaceae	610.25 mg/100g fresh weight (dried) [2]	
Rosemary	<i>Salvia rosmarinus</i>	Lamiaceae	987.20 mg/100g fresh weight (dried) [2]; 7.2 mg/g dry weight (varies) [1]	
Common Thyme	<i>Thymus vulgaris</i>	Lamiaceae	829.00 mg/100g fresh weight (dried) [2]	
Oregano	<i>Origanum vulgare</i>	Lamiaceae	599.00 mg/100g fresh weight (dried) [2]	

Plant Source	Scientific Name	Family	Rosmarinic Acid Content	Reference
Sweet Basil	<i>Ocimum basilicum</i>	Lamiaceae	308.00 mg/100g fresh weight (dried) [2]	
Perilla	<i>Perilla frutescens</i>	Lamiaceae	Notable content [4]	
Hornworts	<i>Anthoceros agrestis</i>	Anthocerotophyta	Produces RA and its glucoside [4]	

Biosynthesis Pathway in Plants

Rosmarinic acid biosynthesis involves coordinated action of the phenylpropanoid and tyrosine-derived pathways. Understanding this pathway is crucial for metabolic engineering and enhancing RA production [5].



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Key Enzymes: PAL (Phenylalanine ammonia-lyase), C4H (Cinnamate 4-hydroxylase), 4CL (4-coumarate-CoA ligase), TAT (Tyrosine aminotransferase), HPPR (Hydroxyphenylpyruvate reductase).

Analytical & Extraction Methodologies

HPLC Analysis Protocol

A validated High-Performance Liquid Chromatography (HPLC) method allows for precise quantification [1].

- **Sample Preparation:** 200 mg of powdered plant material is extracted using an ultrasonic bath with a solvent mixture of water, methanol, and 2-propanol (each containing 0.085% O-phosphoric acid) in an 80:10:10 ratio. The process is repeated three times, with centrifugation and supernatant combination [1].
- **HPLC Conditions:**
 - **Column:** ACE 5 C18 (250 × 4.6 mm)
 - **Mobile Phase:** Gradient of 0.085% O-phosphoric acid in water (A), methanol (B), and 2-propanol (C)
 - **Flow Rate:** 1.0 ml/min
 - **Detection:** Diode array detector at 330 nm
 - **Injection Volume:** 20 µl

Advanced Extraction: Subcritical Water Extraction (SWE)

SWE is a green alternative to conventional solvent extraction, using water at high temperatures (100-150°C) and pressure to maintain liquid state [3].

- **Procedure:** Ground lemon balm leaves are extracted with subcritical water for 10-20 minutes. Temperature is critical; 100°C is equally efficient as 50% ethanol, while 150°C causes thermal degradation, reducing RA yield by up to 20% [3].
- **Advantages:** Reduces or eliminates organic solvents, shorter extraction time, and increased yield from plant cell wall degradation.

Non-Destructive Prediction: Hyperspectral Imaging (HSI)

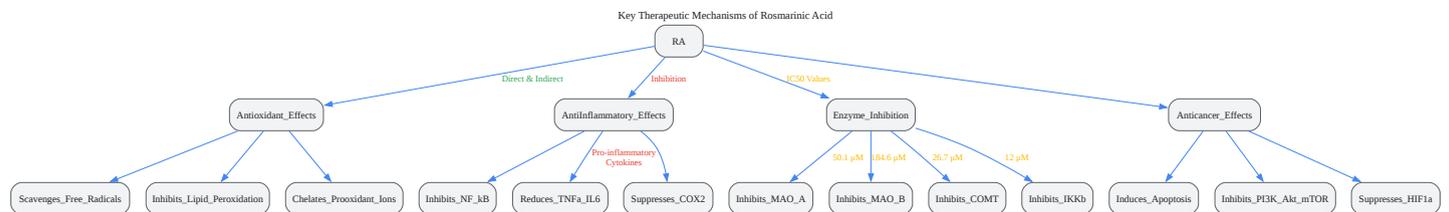
A portable HSI system combined with machine learning (e.g., LightGBM algorithm) can non-destructively predict and visualize RA distribution in live basil plants [6].

- **Workflow:** Capture HSI data (400-850 nm) from plant, extract average spectra, apply spectral pre-processing, and use trained model for RA prediction.

- **Application:** Enables real-time quality control during cultivation and screening of high-RA phenotypes.

Therapeutic Mechanisms of Action

Rosmarinic acid exhibits multifaceted pharmacological activities through interaction with specific molecular targets.



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Abbreviations: NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells), TNF- α (Tumor Necrosis Factor alpha), IL-6 (Interleukin 6), COX-2 (Cyclooxygenase-2), MAO (Monoamine oxidase), COMT (Catechol-O-methyltransferase), IKK β (Inhibitor of nuclear factor kappa-B kinase subunit beta), HIF-1 α (Hypoxia-inducible factor 1-alpha).

Conclusion and Research Perspectives

- **Rich Sources:** Plants like spearmint, lemon balm, and peppermint are excellent sources, with content varying based on genetics, environment, and processing [1] [3] [2].
- **Advanced Production:** Beyond plant extraction, biotechnological approaches like plant cell tissue cultures, hairy root cultures, and metabolic engineering in yeast show promise for industrial-scale RA

production [5].

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References

1. Comparative study of rosmarinic acid content in some ... [pmc.ncbi.nlm.nih.gov]
2. Showing all foods in which the polyphenol Rosmarinic acid ... [phenol-explorer.eu]
3. Subcritical Water Extraction of Rosmarinic Acid ... [pmc.ncbi.nlm.nih.gov]
4. - Wikipedia Rosmarinic acid [en.wikipedia.org]
5. Rosmarinic Acid as Bioactive Compound: Molecular and ... [mdpi.com]
6. Non-Destructive Prediction of Rosmarinic Acid Content in ... [mdpi.com]

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